

thermochemical properties of Lithium hypofluorite

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Compound of Interest

Compound Name: *Lithium hypofluorite*

CAS No.: *34240-84-1*

Cat. No.: *B14691726*

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An In-depth Technical Guide on the Thermochemical Properties of **Lithium Hypofluorite**

Executive Summary

Lithium hypofluorite (LiOF) is an inorganic compound of significant theoretical interest due to the unique hypergolic nature of the hypofluorite anion (-OF). However, it is characterized by considerable instability, which has severely limited its experimental characterization. This guide provides a comprehensive overview of the known thermochemical properties of **lithium hypofluorite**. A critical distinction is made between the gaseous and solid states of the compound. For gaseous LiOF, reliable thermochemical data is available from the NIST-JANAF Thermochemical Tables. In contrast, there is a notable absence of experimentally determined thermochemical data for solid LiOF in the scientific literature. The values presented for the solid phase are based on computational estimations and should be regarded with appropriate caution. This document summarizes the available data, outlines theoretical synthesis and decomposition pathways, and presents a generalized experimental workflow for the characterization of such unstable species.

General Properties

Lithium hypofluorite is the lithium salt of hypofluorous acid. Its high reactivity stems from the oxygen atom being in a formal oxidation state of 0.

Property	Value	Source
Chemical Formula	LiOF	-
Molar Mass	41.94 g/mol	[PubChem]
CAS Number	34240-84-1	[NIST]
Physical Appearance	Not well-documented; presumed solid	-
Key Characteristic	Highly unstable	[Wikipedia]

Thermochemical Data

The available thermochemical data for **lithium hypofluorite** is sparse, particularly for the solid state. The most reliable data pertains to the gaseous phase, as documented by the National Institute of Standards and Technology (NIST).

Gaseous Lithium Hypofluorite (LiOF(g))

The following data are sourced from the NIST-JANAF Thermochemical Tables and represent the standard state for the ideal gas at 1 bar.^[1]

Property	Symbol	Value	Units
Standard Enthalpy of Formation (298.15 K)	$\Delta_f H^\circ$	-92.0 ± 41.8	kJ/mol
Standard Molar Entropy (298.15 K)	S°	238.86	J/mol·K
Heat Capacity (Cp) at 298.15 K	C_p	38.66	J/mol·K

Note: The Gibbs free energy of formation ($\Delta_f G^\circ$) can be calculated from the enthalpy and entropy values.

Solid Lithium Hypofluorite (LiOF(s))

No experimental thermochemical data for solid **lithium hypofluorite** has been found in the reviewed scientific literature. The compound's instability makes direct calorimetric measurement exceptionally challenging. The value for the standard enthalpy of formation provided below is a theoretical estimate derived from Density Functional Theory (DFT) calculations and should be treated as such.

Property	Symbol	Value (Estimated)	Units	Source of Estimation
Standard Enthalpy of Formation (298.15 K)	$\Delta_f H^\circ$	-165.3	kJ/mol	MOPAC Calculation
Standard Molar Entropy (298.15 K)	S°	Not Available	J/mol·K	-
Gibbs Free Energy of Formation (298.15 K)	$\Delta_f G^\circ$	Not Available	kJ/mol	-

Synthesis and Reactivity

Detailed experimental protocols for the synthesis of pure, isolated **lithium hypofluorite** are not available in the literature, which is a testament to its instability. However, theoretical pathways have been proposed.

Theoretical Synthesis

Two primary synthesis routes are theoretically considered:

- Neutralization Reaction: The reaction of hypofluorous acid (HOF) with lithium hydroxide (LiOH).^[2] $\text{HOF} + \text{LiOH} \rightarrow \text{LiOF} + \text{H}_2\text{O}$

- Fluorination of Lithium Hydroxide: The direct action of fluorine gas on lithium hydroxide.[2]
 $2\text{F}_2 + 2\text{LiOH} \rightarrow 2\text{LiF} + \text{H}_2\text{O}_2 + \text{O}_2$ (Note: This reaction is complex and may yield various products, with LiOF being a potential intermediate or side product). A more direct, though likely difficult to control, reaction would be: $\text{F}_2 + 2\text{LiOH} \rightarrow \text{LiOF} + \text{LiF} + \text{H}_2\text{O}$

Decomposition Pathway

Lithium hypofluorite is highly unstable and readily decomposes. The oxygen atom is in the 0 oxidation state and tends to form the more stable diatomic oxygen (O_2), leading to the formation of lithium fluoride.[2]

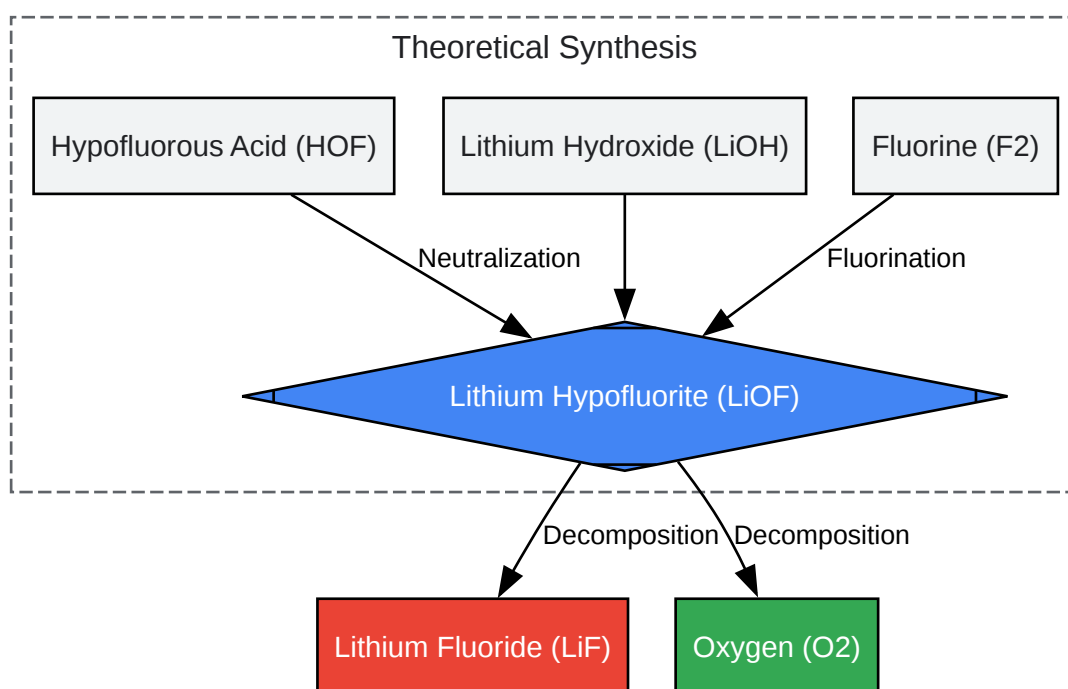
- Decomposition Reaction: $2\text{LiOF(s)} \rightarrow 2\text{LiF(s)} + \text{O}_2\text{(g)}$ [2]

This decomposition is thermodynamically favorable and contributes to the difficulty in isolating the compound.

Visualized Pathways and Workflows

Logical Pathways of LiOF Chemistry

The following diagram illustrates the theoretical synthesis routes and the primary decomposition pathway for **lithium hypofluorite**.

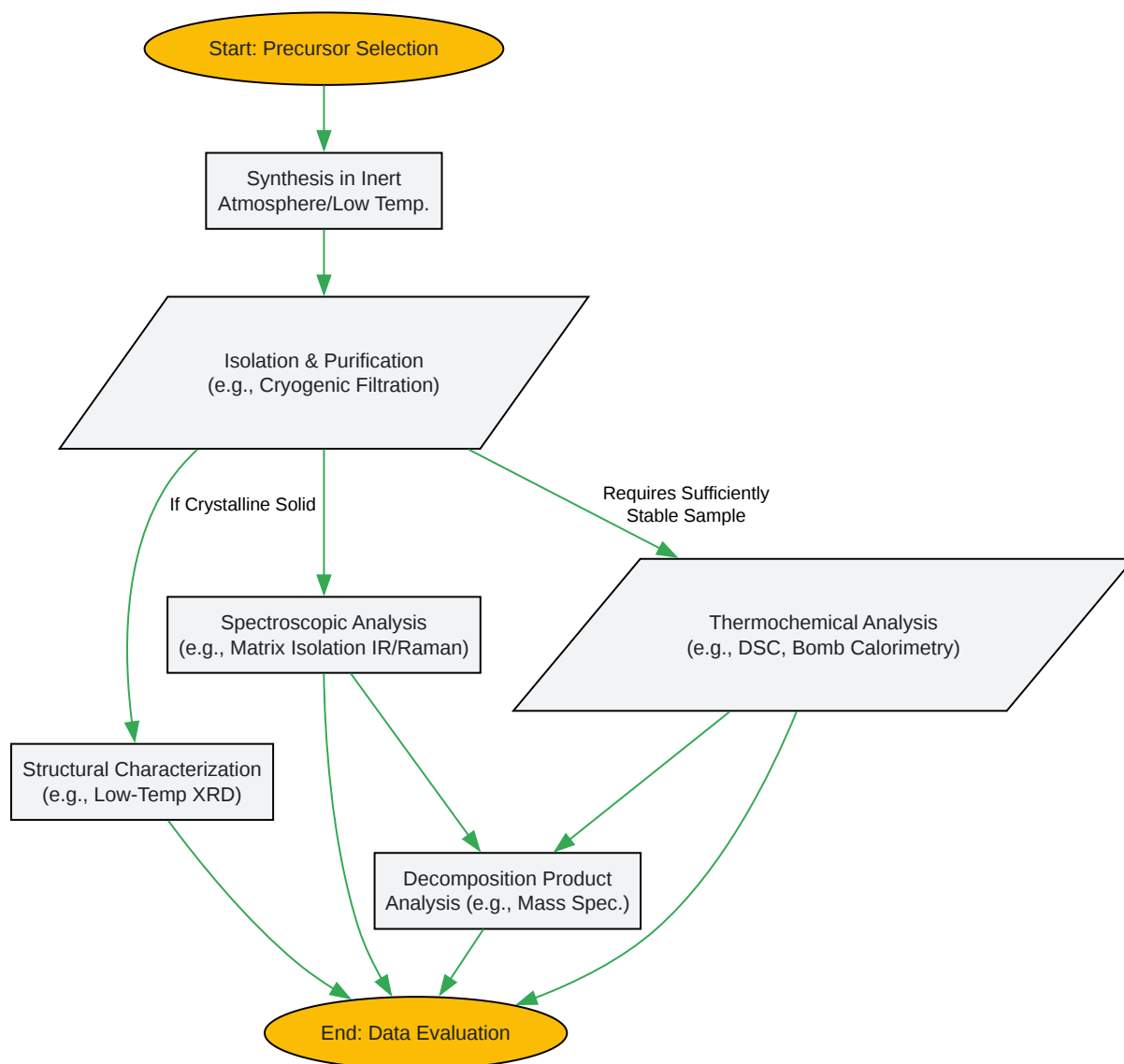


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Caption: Synthesis and Decomposition of **Lithium Hypofluorite**.

Generalized Experimental Workflow

Due to the lack of specific published protocols for LiOF, the diagram below outlines a generalized experimental workflow for the synthesis and characterization of a highly unstable inorganic salt.



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Caption: Generalized Workflow for Unstable Salt Characterization.

Applicability in Drug Development

The core requirements for this guide included addressing an audience of drug development professionals. It is important to state that **lithium hypofluorite**, as a highly reactive and unstable inorganic oxidizer, has no foreseeable application in drug development or any biological system. Its properties are of interest primarily in the fields of inorganic chemistry, energetic materials, and theoretical chemistry. There are no known signaling pathways associated with this compound.

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References

- 1. NIST-JANAF Thermochemical Tables [janaf.nist.gov]
- 2. Lithium hypofluorite - Wikipedia [en.wikipedia.org]
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